

Application Notes and Protocols for Tyrphostin 9 in Kinase Assays

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Compound of Interest

Compound Name: Tyrphostin 9

Cat. No.: B1675934

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Introduction

Tyrphostin 9, also known as SF 6847 or RG-50872, is a well-characterized tyrosine kinase inhibitor. Initially designed as an inhibitor of the Epidermal Growth Factor Receptor (EGFR), it has demonstrated greater potency against the Platelet-Derived Growth Factor Receptor (PDGFR)[1]. This dual activity, along with its effects on other signaling molecules like Proline-rich Tyrosine Kinase 2 (PYK2), makes it a valuable tool for studying cellular signaling pathways and for drug development efforts targeting diseases driven by aberrant kinase activity.

These application notes provide detailed protocols for utilizing **Tyrphostin 9** in both biochemical and cell-based kinase assays, a summary of its inhibitory activity, and visualizations of the key signaling pathways it modulates.

Data Presentation: Inhibitory Activity of Tyrphostin 9

The inhibitory potency of **Tyrphostin 9** is typically quantified by its half-maximal inhibitory concentration (IC50). The following table summarizes the reported IC50 values for **Tyrphostin 9** against its primary targets. It is important to note that these values can vary depending on the specific assay conditions, such as ATP concentration and substrate used.

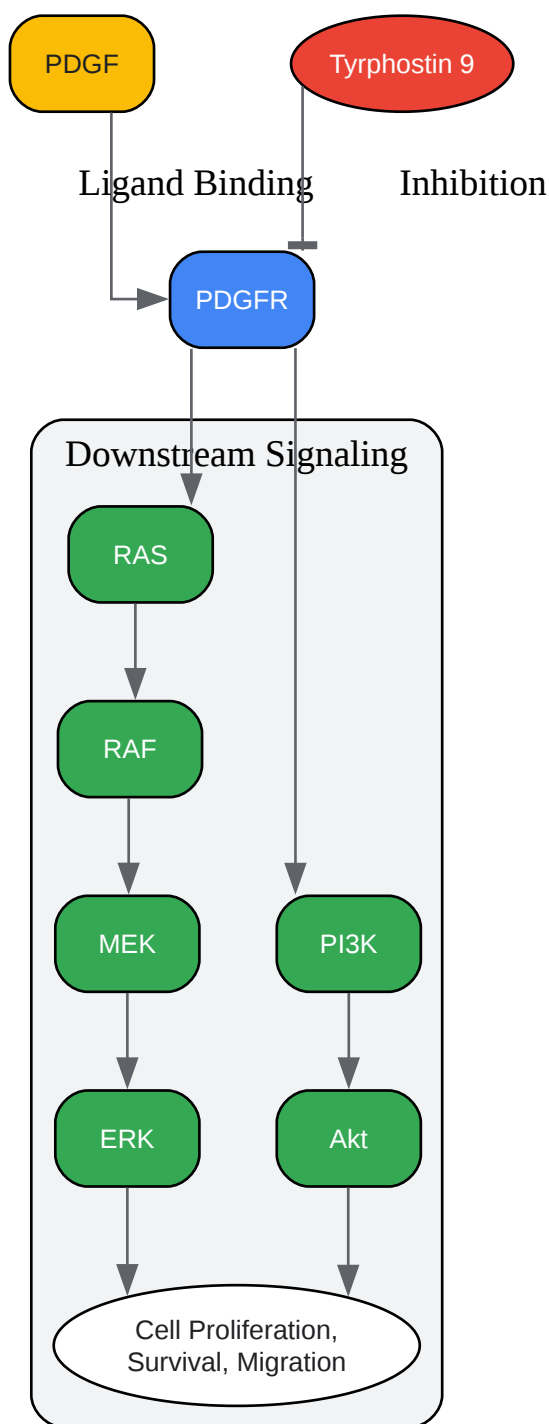
Target Kinase	IC50 Value (μM)	Assay Type	Reference
PDGFR	0.5	Biochemical	[1]
EGFR	460	Biochemical	[1]

Signaling Pathways Modulated by Tyrphostin 9

Tyrphostin 9 primarily exerts its effects by inhibiting the autophosphorylation of receptor tyrosine kinases, thereby blocking downstream signaling cascades crucial for cell proliferation, survival, and migration.

PDGFR Signaling Pathway

PDGF receptors play a critical role in angiogenesis, cell growth, and differentiation. **Tyrphostin 9**'s potent inhibition of PDGFR makes it a useful tool for studying these processes.

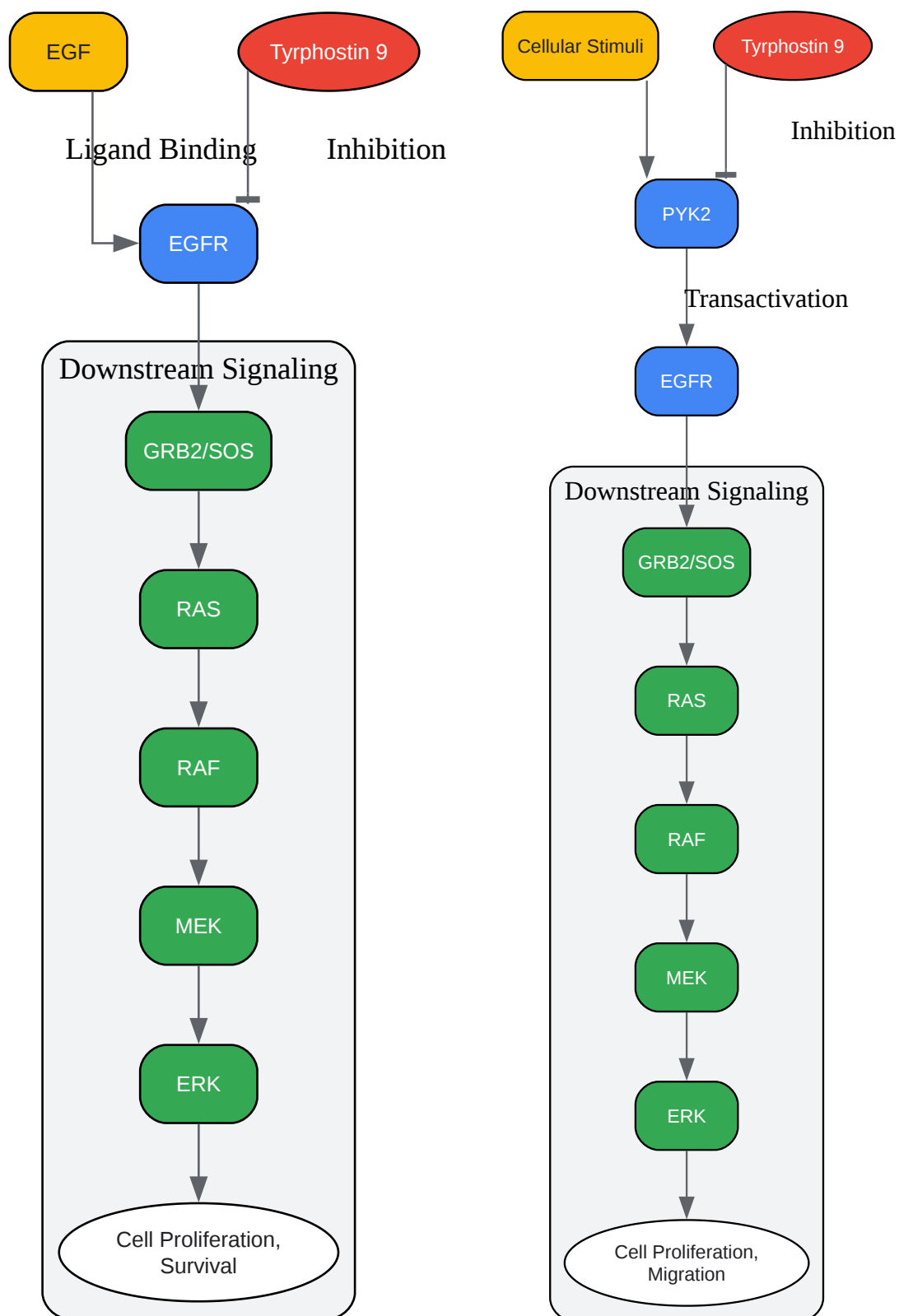


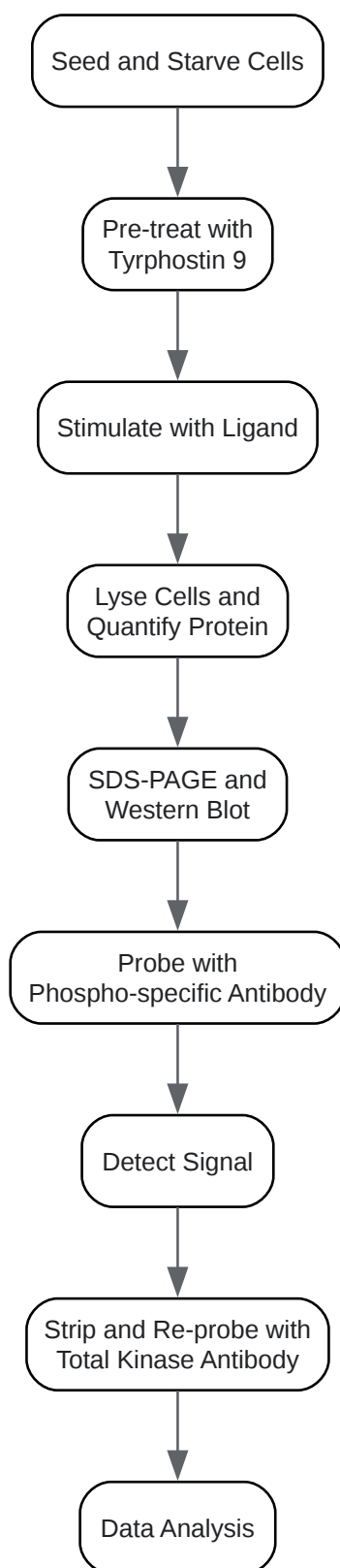
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Caption: PDGFR signaling pathway and the inhibitory action of **Tyrphostin 9**.

EGFR Signaling Pathway

Although less potent against EGFR, **Tyrphostin 9** can still be used to investigate EGFR-mediated signaling at higher concentrations.





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References

- 1. selleckchem.com [selleckchem.com]
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